

## Essential Safety and Logistics for Handling TP-064

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, use, and disposal of **TP-064**, a potent and selective inhibitor of Protein Arginine Methyltransferase 4 (PRMT4). Adherence to these procedures is critical to ensure personnel safety and maintain a secure laboratory environment.

## **Compound Information**

**TP-064** is a small molecule inhibitor with significant biological activity at nanomolar concentrations, making careful handling imperative to avoid inadvertent exposure.



Property	Value	Source
Molecular Weight	458.6 g/mol	[1][2]
Formula	C28H34N4O2	[1][2]
CAS Number	2080306-20-1	[1][2][3]
Purity	≥98%	[1][2]
Solubility	Soluble in DMSO (up to 100 mM) and 1eq. HCl (up to 100 mM). Also soluble in DMF and Ethanol (up to 30 mg/ml).	[1][3]
Storage	Store at -20°C.	[1][2]
Stability	≥ 4 years	[3]

## **Personal Protective Equipment (PPE)**

Given that **TP-064** is a potent, biologically active compound, a comprehensive approach to PPE is mandatory to prevent exposure through inhalation, skin contact, or ingestion. The required PPE is detailed below.



PPE Category	ltem	Specifications and Rationale
Hand Protection	Double Gloving	Wear two pairs of chemotherapy-rated nitrile gloves. The outer glove should be removed immediately upon exiting the designated handling area.
Body Protection	Disposable Gown	A disposable, solid-front, back- closing gown made of a low- permeability fabric is required. Cuffs should be tucked under the inner glove.
Eye Protection	Safety Goggles or Face Shield	Use chemical splash goggles that meet ANSI Z87.1 standards. A face shield should be worn over the goggles when there is a risk of splashes.
Respiratory Protection	N95 Respirator or Higher	When handling the solid compound or preparing solutions, a NIOSH-approved N95 respirator is the minimum requirement to prevent inhalation of aerosols. For procedures with a higher risk of aerosolization, a powered air-purifying respirator (PAPR) may be necessary.

Note: All disposable PPE should be considered contaminated and disposed of as hazardous waste after a single use.



# **Operational Plan: Handling and Experimental Workflow**

A systematic approach to handling **TP-064** is essential to minimize exposure risk. The following workflow outlines the key steps for safe use.



Preparation Don Appropriate PPE Secure Environment Prepare Designated Handling Area (e.g., Fume Hood) Proceed to Handling Weigh Solid TP-064 Solubilize Prepare Stock Solution in Fume Hood Use in Experiment Experimentation Perform Experiment with Diluted Solution Experimental Step Incubate as per Protocol Post-Experiment Cleanup and Disposal Decontaminate Work Surfaces Waste Management Segregate and Dispose of Waste Final Step Doff PPE in Designated Area

TP-064 Handling and Experimental Workflow

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Caption: Workflow for the safe handling and use of TP-064.



## **Disposal Plan**

Proper disposal of **TP-064** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Stream	Disposal Procedure
Unused Solid TP-064	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all institutional and local regulations for chemical waste disposal.
Contaminated Labware (e.g., pipette tips, tubes)	All disposable labware that has come into contact with TP-064 should be collected in a designated hazardous waste container lined with a chemotherapy waste bag.
Liquid Waste (e.g., unused solutions, cell culture media)	Collect all liquid waste containing TP-064 in a sealed, leak-proof container labeled as hazardous chemical waste. Do not pour down the drain.
Contaminated PPE	All used PPE (gloves, gown, respirator) must be disposed of as hazardous waste in a designated container immediately after use.

#### **Emergency Procedures:**

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and copious amounts of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.
- Spill: Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an absorbent material and collect it into a sealed container for hazardous waste

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disposal. Decontaminate the spill area with an appropriate cleaning agent.

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### References

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